

An In-depth Technical Guide to 1-Bromo-3-tert-butylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3-t-butylthiobenzene

Cat. No.: B173181

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For Researchers, Scientists, and Drug Development Professionals

Initial Note: Information regarding the specific compound **1-Bromo-3-t-butylthiobenzene** is not readily available in public databases. This guide will focus on the closely related and well-documented compound, 1-Bromo-3-tert-butylbenzene. It is crucial to note that the presence of a thioether group in the requested compound would significantly alter its chemical properties and reactivity compared to the tert-butyl analog discussed herein.

Chemical Identity and Properties

1-Bromo-3-tert-butylbenzene is a brominated aromatic organic compound.^[1] It serves as a versatile building block in organic synthesis, particularly in the formation of complex molecules for research in proteomics and drug discovery.^{[1][2]}

Chemical Structure and Identifiers

Identifier	Value
CAS Number	3972-64-3[1][2][3]
Molecular Formula	C ₁₀ H ₁₃ Br[1]
IUPAC Name	1-bromo-3-(tert-butyl)benzene
Synonyms	3-tert-butylbromobenzene, m-Bromo-tert-butylbenzene[1][4]
SMILES	<chem>CC(C)(C)c1cccc(Br)c1</chem>
InChIKey	FDXXHPYFJDKWJS-UHFFFAOYSA-N

Physicochemical Properties

Property	Value	Source
Molecular Weight	213.11 g/mol [1]	Santa Cruz Biotechnology
Appearance	Colorless to light yellow, clear liquid	TCI Chemicals
Boiling Point	223 °C	TCI Chemicals
Flash Point	81 °C	TCI Chemicals
Density	1.251 g/cm ³	Apollo Scientific
Refractive Index	1.519	LookChem
Purity	>98.0% (GC)	TCI Chemicals

Experimental Protocols

Synthesis of 1-Bromo-3-tert-butylbenzene via Hydrodediazonation

A common method for the synthesis of 1-Bromo-3-tert-butylbenzene is through the hydrodediazonation of 2-bromo-4-tert-butylaniline.[5]

Materials:

- 2-bromo-4-tert-butylaniline
- Concentrated Sulfuric Acid (H_2SO_4)
- Acetic Acid (AcOH)
- Sodium Nitrite (NaNO_2)
- Ferrous(II) Sulfate Heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (CH_2Cl_2)
- Aqueous Sodium Carbonate (Na_2CO_3)
- Sodium Sulfate (Na_2SO_4)
- Water (H_2O)

Procedure:

- Diazotization:
 - Dissolve 2-bromo-4-tert-butylaniline in acetic acid.
 - Add concentrated sulfuric acid to the solution.
 - Cool the mixture in an ice-salt bath to below $10\text{ }^\circ\text{C}$.
 - Slowly add a solution of sodium nitrite in water dropwise with vigorous stirring, maintaining the temperature below $10\text{ }^\circ\text{C}$.
- Hydrodediazonation:
 - In a separate flask, prepare a mixture of ferrous(II) sulfate heptahydrate and N,N-dimethylformamide.
 - Add the previously prepared diazonium salt solution to this mixture with stirring.

- Work-up and Purification:
 - Dilute the reaction mixture with water and extract the product with dichloromethane.
 - Wash the combined organic layers with aqueous sodium carbonate and then with water.
 - Dry the organic layer over sodium sulfate and concentrate under reduced pressure.
 - Distill the residue under vacuum to yield pure 1-bromo-3-tert-butylbenzene.[5]

Applications in Research and Drug Development

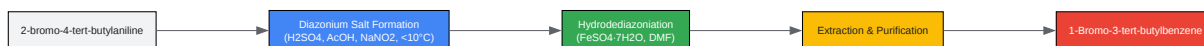
1-Bromo-3-tert-butylbenzene is a key intermediate in organic synthesis. The bromine atom provides a reactive site for various coupling reactions, while the bulky tert-butyl group can be leveraged to influence the steric and electronic properties of the final molecule.

- Cross-Coupling Reactions: It is frequently used as an electrophilic partner in a variety of transition metal-catalyzed cross-coupling reactions, including Heck, Sonogashira, and Buchwald-Hartwig reactions.[2]
- Suzuki Reactions: The compound can be reacted with bis(pinacolato)diboron to form a borane, which is a key component in Suzuki coupling reactions.[2]
- Grignard Reagents: It can react with magnesium to form the corresponding Grignard reagent, a powerful nucleophile used to create new carbon-carbon bonds.
- Proteomics Research: It serves as a useful brominated organic building block in the field of proteomics.[1]

While direct applications in marketed drugs are not extensively documented, its role as a versatile intermediate allows for the construction of complex molecular architectures that are central to the discovery of new therapeutic agents.

Visualizations

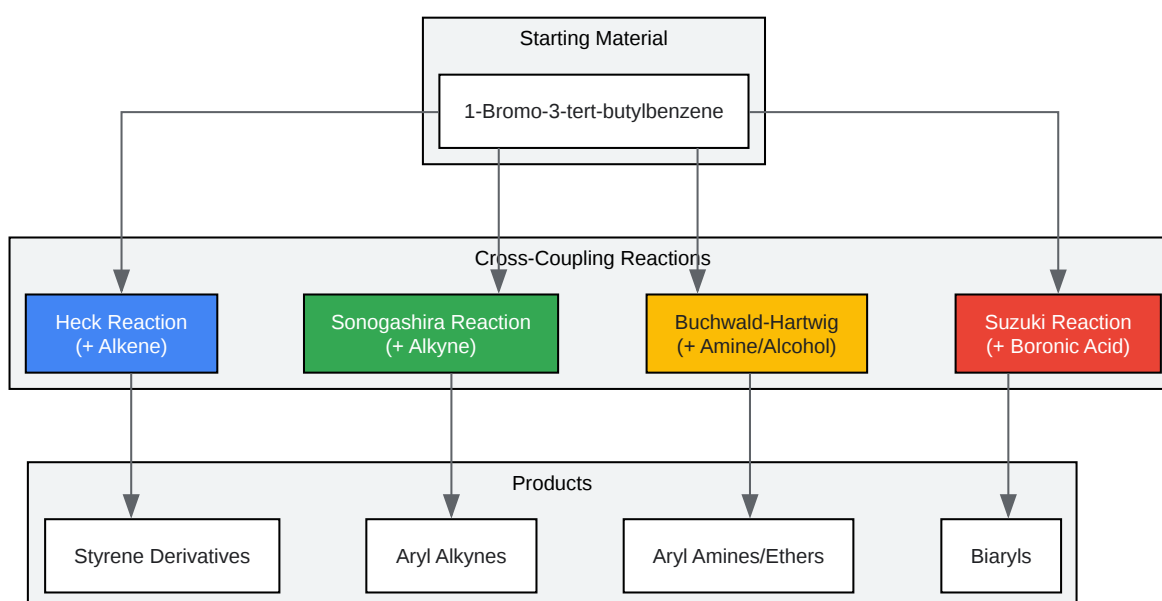
Synthesis Workflow



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Caption: Synthesis of 1-Bromo-3-tert-butylbenzene.

Application in Cross-Coupling Reactions



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Caption: Cross-coupling applications of the compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromo-3-tert-butylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b173181#cas-number-for-1-bromo-3-tert-butylthiobenzene]

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